

rac-trans-Nicotine-1'-oxide-d3 structure

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Compound of Interest

Compound Name: *rac-trans-Nicotine-1'-oxide-d3*

Cat. No.: *B13707631*

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Technical Monograph: **rac-trans-Nicotine-1'-oxide-d3**

Abstract

This guide provides a comprehensive technical analysis of **rac-trans-Nicotine-1'-oxide-d3** (), a critical deuterated internal standard used in the quantitative profiling of nicotine metabolism. It addresses the specific stereochemical challenges of the N-oxide moiety, the thermal instability inherent to the structure (Cope elimination), and the precise LC-MS/MS workflows required for robust bioanalysis.

Structural Characterization & Stereochemistry

The designation **rac-trans-Nicotine-1'-oxide-d3** refers to a specific diastereomeric pair of the N-oxidized metabolite of nicotine, labeled with three deuterium atoms on the -methyl group.

Chemical Identity

- Chemical Name: *rac-trans-3-(1-Methyl-d3-1-oxido-2-pyrrolidinyl)pyridine*[1]
- Molecular Formula:

[2][3]

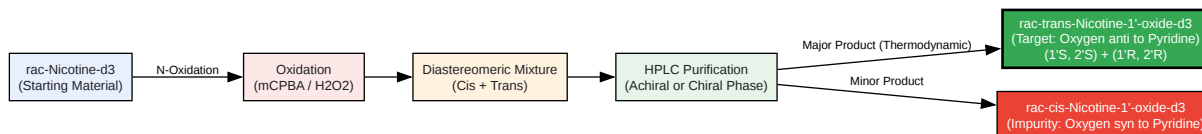
- Molecular Weight: ~181.25 g/mol (vs. 178.23 g/mol for unlabeled)
- Isotopic Purity: Typically deuterated forms ().

The "Trans" Stereochemical Definition

Nicotine N-oxide possesses two chiral centers: the original C2' carbon of the pyrrolidine ring and the newly formed chiral N1' nitrogen.

- Racemic (rac): The starting material is racemic nicotine, containing both () and () enantiomers.
- Diastereomer (trans): The term "trans" in this context refers to the relative spatial arrangement of the Oxygen atom and the Pyridine ring.[1]
 - Trans: The Oxygen atom is anti (trans) to the bulky Pyridine ring. This is thermodynamically favored and is the specific diastereomer often targeted in metabolic studies.
 - Configuration: For natural ()-nicotine, the trans isomer corresponds to the () absolute configuration. Therefore, rac-trans consists of the enantiomeric pair: () and ().

Visualization of Stereochemical Relationships



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Figure 1: Synthetic pathway and stereochemical separation of the trans-diastereomer.

Synthesis & Stability: The Thermal Trap

Synthesis Protocol

The synthesis typically involves the oxidation of rac-Nicotine-d3.

- Precursor: rac-Nicotine-d3 (N-methyl-d3).
- Oxidant: m-Chloroperbenzoic acid (mCPBA) or Hydrogen Peroxide ().^[4]
- Challenge: The reaction yields a mixture of cis and trans N-oxides. The trans isomer is generally favored (approx. 2:1 to 3:1 ratio) due to steric hindrance between the methyl group and the pyridine ring in the cis transition state.

Critical Stability Warning: Cope Elimination

Researchers must be acutely aware that Nicotine-1'-oxide is thermally unstable.

- Mechanism: Upon heating, tertiary amine oxides undergo Cope elimination, a concerted syn-elimination reaction.^{[5][6][7]}
- Product: This degrades the standard into a hydroxylamine and an alkene (opening the pyrrolidine ring).
- Operational Impact:

- GC-MS is forbidden: The high temperatures of Gas Chromatography injection ports will decompose the molecule before detection.
- Evaporation: Do not use high heat (>40°C) when evaporating solvents during sample preparation. Use nitrogen blow-down at ambient temperature.

Analytical Application: LC-MS/MS Protocol

This section outlines a self-validating workflow for using **rac-trans-Nicotine-1'-oxide-d3** as an Internal Standard (IS) in urinary or plasma analysis.

Mass Spectrometry Transitions (MRM)

The

label is located on the N-methyl group. The fragmentation pattern must be verified to ensure the label is retained in the daughter ion.

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Notes
Nicotine-1'-oxide	179.1	130.1	20-25	Loss of + ? (Complex rearrangement)
Nicotine-1'-oxide	179.1	132.1	20-25	Pyridine fragment retention
rac-trans-Nic-Ox-d3	182.1	130.1	20-25	Label Lost: If fragment is unlabeled pyridine ring.
rac-trans-Nic-Ox-d3	182.1	133.1	20-25	Label Retained: If fragment includes N-methyl-d3.

Note: Transition selection depends on the specific instrument platform (Triple Quadrupole vs. Orbitrap). Always perform a product ion scan on the neat standard first to identify the dominant deuterated fragment.

Sample Preparation Workflow

To prevent thermal degradation and matrix effects, a Solid Phase Extraction (SPE) or dilute-and-shoot method is preferred over Liquid-Liquid Extraction (LLE) involving boiling solvents.

Protocol: Dilute-and-Shoot (Urine)

- Aliquot: Transfer

of urine to a 96-well plate.

- IS Addition: Add

of **rac-trans-Nicotine-1'-oxide-d3** working solution (

in MeOH).
- Dilution: Add

of 10mM Ammonium Acetate (pH 4.5).
- Centrifugation: 3000 x g for 10 mins at 4°C.
- Injection: Inject

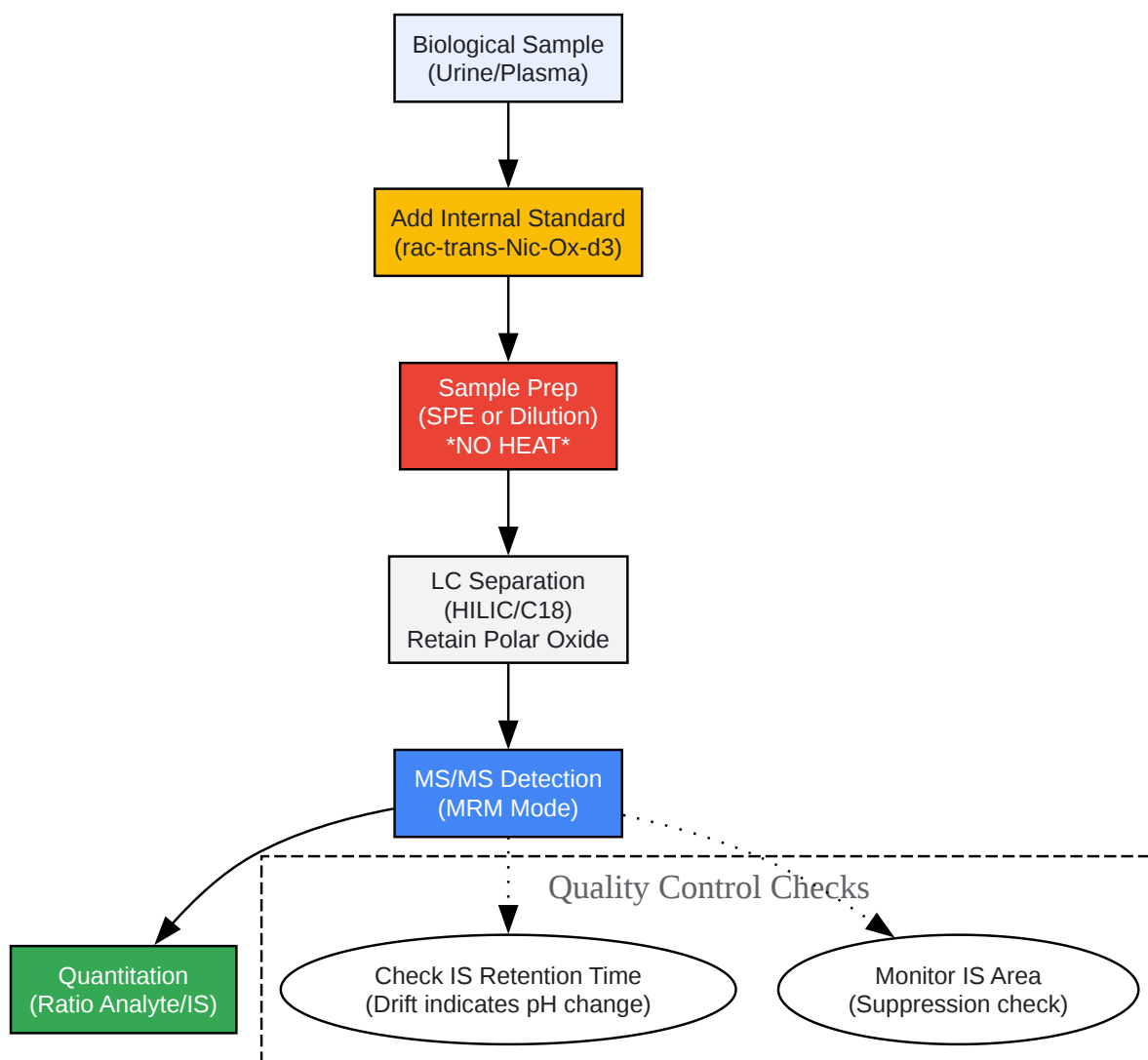
onto LC-MS/MS.

Chromatographic Separation

Separation of the N-oxide from the parent nicotine and cotinine is essential to avoid ion suppression.

- Column: C18 or HILIC (Hydrophilic Interaction Liquid Chromatography). HILIC is often superior for polar N-oxides.
- Mobile Phase A: 10mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 95% B to 50% B (HILIC mode) over 5 minutes.

Analytical Logic Flow



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Figure 2: LC-MS/MS Analytical Workflow with integrated QC checkpoints.

Handling & Storage Best Practices

To maintain the integrity of the standard:

- Storage: Store neat powder at -20°C under desiccant. Solutions should be stored at -80°C.
- Solvents: Dissolve in Methanol or Acetonitrile. Avoid protic solvents for long-term storage if possible to prevent any potential exchange (though C-D bonds are stable, the N-oxide can

be sensitive).

- Light Sensitivity: Nicotine derivatives are photo-labile. Use amber glass vials.
- Thawing: Allow the vial to reach room temperature before opening to prevent condensation, which can degrade the N-oxide.

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